

Toxicological Profile of Rodocaine: An In-depth Technical Guide

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Compound of Interest

Compound Name: Rodocaine
CAS No.: 39489-99-1
Cat. No.: B10826646

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An extensive search for the toxicological profile of **Rodocaine** reveals a significant lack of publicly available data. While basic chemical and structural information is accessible, comprehensive studies detailing its safety, toxicity, and mechanism of action are not present in the scientific literature or publicly accessible databases. This guide summarizes the available information and highlights the current knowledge gaps.

Chemical and Physical Properties

Rodocaine is identified by the chemical formula $C_{18}H_{25}ClN_2O$ and the IUPAC name 3-[(4aR,7aS)-2,3,4,4a,5,6,7,7a-octahydrocyclopenta[b]pyridin-1-yl]-N-(2-chloro-6-methylphenyl)propanamide.^[1] It is also known by the synonym R 19,317.^[1]

Table 1: Physicochemical Properties of **Rodocaine**

Property	Value	Source
Molecular Weight	320.9 g/mol	[1]
Chemical Formula	C18H25ClN2O	[1]
IUPAC Name	3- [(4aR,7aS)-2,3,4,4a,5,6,7,7a- octahydrocyclopenta[b]pyridin- 1-yl]-N-(2-chloro-6- methylphenyl)propanamide	[1]
CAS Number	38821-80-6	[1]
Synonyms	R 19,317, Rodocaina	[1]

Toxicological Data: A Notable Absence

A thorough search of scientific databases and regulatory agency websites for toxicological studies on **Rodocaine**, including acute toxicity (such as LD50 values), chronic toxicity, carcinogenicity, mutagenicity, and reproductive toxicity, did not yield any specific results. Similarly, information regarding its adverse effects, safety profile, and potential for overdose is not documented in the available literature.

This absence of data prevents the creation of a detailed toxicological profile as requested. Key quantitative data, such as lethal dose values and no-observed-adverse-effect levels (NOAELs), are not available for summarization.

Mechanism of Action and Pharmacokinetics

Information on the specific mechanism of action and pharmacokinetic profile (absorption, distribution, metabolism, and excretion) of **Rodocaine** is not available in the public domain. Without this information, it is not possible to create diagrams of signaling pathways or metabolic processes.

Experimental Protocols

Due to the lack of published toxicological studies, there are no experimental protocols to detail.

Conclusion and Future Directions

The toxicological profile of **Rodocaine** remains largely uncharacterized in the public scientific domain. The absence of data on its safety and mechanism of action is a significant knowledge gap. For researchers, scientists, and drug development professionals, this lack of information underscores the need for foundational toxicological studies should there be any interest in the clinical or commercial development of this compound. Any future research on **Rodocaine** would need to begin with basic in vitro and in vivo toxicity assessments to establish a foundational safety profile.

Visualizations

Due to the lack of data on the mechanism of action, experimental workflows, or logical relationships for **Rodocaine**, no diagrams can be generated at this time.

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References

- 1. [Rodocaine | C18H25ClN2O | CID 71441 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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